

Methyltributylammonium Iodide: A Comprehensive Guide for Battery Electrolyte Applications

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Compound of Interest

Compound Name: *Methyltributylammonium iodide*

CAS No.: 3085-79-8

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Introduction: The Emerging Role of Quaternary Ammonium Iodides in Energy Storage

The advancement of next-generation battery technologies necessitates the exploration of novel electrolyte materials that offer enhanced safety, stability, and performance. Among these, quaternary ammonium iodides, and specifically **Methyltributylammonium Iodide (MTBAI)**, are gaining attention for their potential applications in various battery systems. This technical guide provides a comprehensive overview of MTBAI, including its synthesis, physicochemical properties, and detailed protocols for its application as an electrolyte component. The information presented herein is intended to equip researchers with the foundational knowledge and practical methodologies to explore the utility of MTBAI in their battery research and development endeavors.

Quaternary ammonium salts, in general, are being investigated for their role in stabilizing electrode-electrolyte interfaces and mitigating issues such as dendrite formation in metal-anode batteries.[1][2] The iodide anion, in particular, is a key component in high-energy-density redox-active systems, such as metal-iodine batteries.[3]

Physicochemical Properties of Methyltributylammonium Iodide

A thorough understanding of the physical and chemical characteristics of an electrolyte salt is paramount for its effective application. Key properties of MTBAI are summarized below.

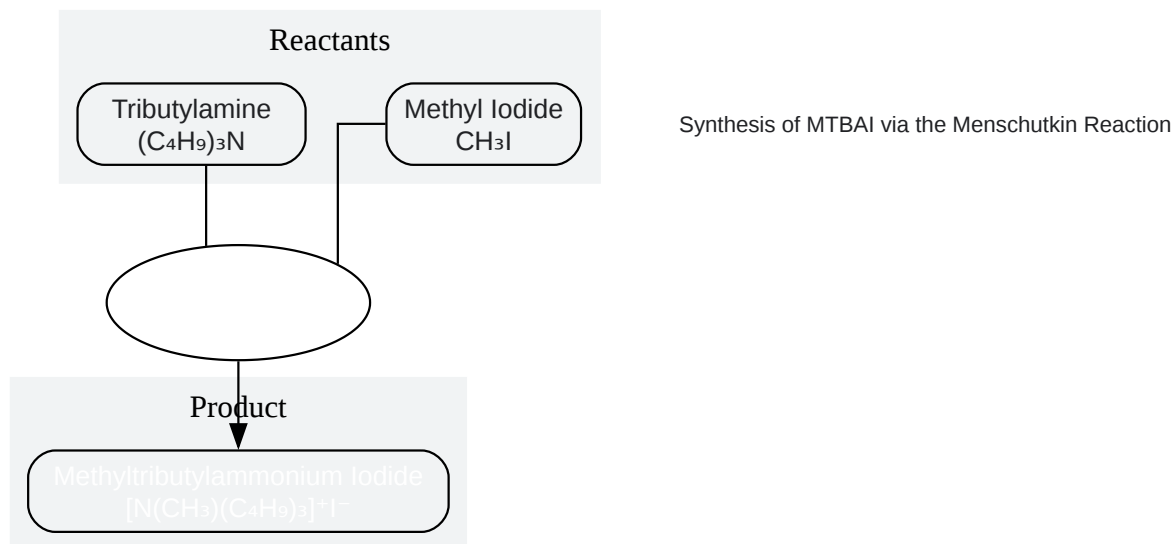
Property	Value	Source
Molecular Formula	C ₁₃ H ₃₀ IN	-
Molecular Weight	327.29 g/mol	-
Appearance	White to light yellow crystalline powder	-
Melting Point	184-185 °C	-
Solubility	Information on solubility in common battery solvents such as carbonates and ethers is not readily available in the searched literature and requires experimental determination.	-

Synthesis of Methyltributylammonium Iodide: A Protocol Based on the Menshutkin Reaction

The synthesis of quaternary ammonium salts like MTBAI is typically achieved through the Menshutkin reaction, which involves the alkylation of a tertiary amine with an alkyl halide.[4]

Reaction Principle

The synthesis of MTBAI proceeds via the nucleophilic substitution reaction between tributylamine and methyl iodide. The lone pair of electrons on the nitrogen atom of tributylamine attacks the electrophilic methyl group of methyl iodide, leading to the formation of the quaternary ammonium salt.



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Sources

- 1. Triethyl methyl ammonium ionic liquid as an effective electrolyte additive for high-performance zinc-iodine batteries - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Stabilized four-electron aqueous zinc-iodine batteries by quaternary ammonium complexation - Chemical Science (RSC Publishing) [pubs.rsc.org]
- 3. Toward Sustainable Metal-Iodine Batteries: Materials, Electrochemistry and Design Strategies - PubMed [pubmed.ncbi.nlm.nih.gov]

- [4. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
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